

Isocampneoside I CAS number and molecular weight

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Compound of Interest

Compound Name: Isocampneoside I

Cat. No.: B12386956

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Isocampneoside I: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Isocampneoside I**, a phenylpropanoid glycoside, detailing its fundamental chemical properties. Due to the limited availability of public information regarding its specific biological activities, experimental protocols, and defined signaling pathways, this document focuses on its known chemical data.

Core Chemical Properties

A summary of the key chemical identifiers and properties of **Isocampneoside I** is presented below.

Property	Value	Source
Molecular Formula	C30H38O16	[1]
Molecular Weight	654.6 g/mol	Calculated
PubChem CID	101849132	[1]
CAS Number	Not explicitly available in public databases	

Structural Information

Further in-depth analysis of **Isocampneoside I**'s structure can be conducted using its PubChem entry. The compound's complex glycosidic linkages and phenylpropanoid core are key features for understanding its potential biological interactions.

Biological Activity and Signaling Pathways: Areas for Future Research

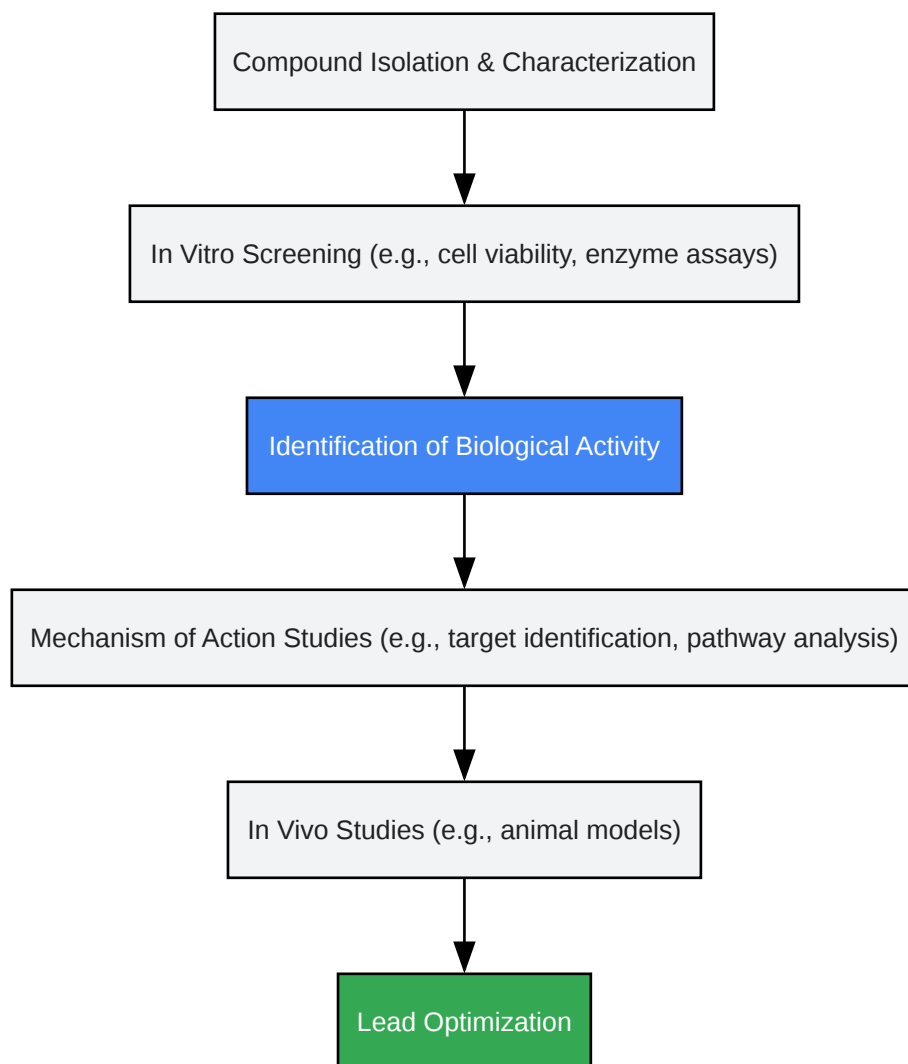
As of the latest literature review, specific experimental protocols and defined signaling pathways for **Isocampneoside I** have not been extensively documented in publicly accessible scientific databases. The biological activities of many phenylpropanoid glycosides suggest potential for antioxidant, anti-inflammatory, or other therapeutic effects.

Future research efforts could be directed towards:

- In vitro and in vivo studies to elucidate the biological effects of **Isocampneoside I** on various cell lines and animal models.
- Transcriptomic and proteomic analyses to identify potential cellular targets and signaling pathways modulated by **Isocampneoside I**.
- Mechanism of action studies to understand the specific molecular interactions responsible for any observed biological activity.

Logical Workflow for Investigating Novel Compounds

For researchers investigating compounds with limited characterization, such as **Isocampneoside I**, a structured experimental workflow is crucial. The following diagram illustrates a logical progression for such an investigation.



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Caption: A logical workflow for the investigation of a novel natural compound.

This guide serves as a foundational resource on **Isocampneoside I**. As new research emerges, this document will be updated to reflect the expanding knowledge base surrounding this compound.

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References

- 1. Isocampneoside I | C₃₀H₃₈O₁₆ | CID 101849132 - PubChem [pubchem.ncbi.nlm.nih.gov]
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